

# Dimethachlor: A Technical Guide to its Chemical Properties and Structure

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Dimethachlor** is a selective, pre-emergence herbicide belonging to the chloroacetamide class of compounds.[1][2] It is primarily used to control annual grasses and some broadleaf weeds in various crops. Its herbicidal activity stems from the inhibition of very long-chain fatty acid (VLCFA) synthesis in susceptible plants, a mechanism it shares with other chloroacetamide herbicides.[3][4] This technical guide provides an in-depth overview of the chemical properties, structure, mechanism of action, synthesis, and environmental fate of **Dimethachlor**.

#### **Chemical Structure and Identification**

**Dimethachlor**, chemically known as 2-chloro-N-(2,6-dimethylphenyl)-N-(2-methoxyethyl)acetamide, is characterized by a chloroacetamide functional group linked to a 2,6-dimethylphenyl ring and a 2-methoxyethyl group via a nitrogen atom.[2] This unique combination of functional groups dictates its chemical behavior and herbicidal activity.

#### Key Structural Features:

• Chloroacetamide Group: The reactive chlorine atom in this group is crucial for its herbicidal activity, as it is believed to be the site of interaction with its biological target.



- 2,6-Dimethylphenyl Group: This aromatic ring contributes to the molecule's lipophilicity, influencing its environmental mobility and interaction with biological membranes.
- 2-Methoxyethyl Group: This ether linkage can influence the molecule's solubility and metabolic pathways.

The structural formula and various chemical identifiers for **Dimethachlor** are provided below.

#### **Chemical Identifiers**

Identifier	Value	
IUPAC Name	2-chloro-N-(2,6-dimethylphenyl)-N-(2-methoxyethyl)acetamide	
CAS Number	50563-36-5	
Molecular Formula	C13H18CINO2	
SMILES	CC1=C(C(=CC=C1)C)N(CCOC)C(=O)CCI	
InChI Key	SCCDDNKJYDZXMM-UHFFFAOYSA-N	

# **Physicochemical Properties**

The physicochemical properties of **Dimethachlor** are critical for understanding its environmental behavior, including its solubility, volatility, and potential for bioaccumulation. A summary of these properties is presented in the following table.

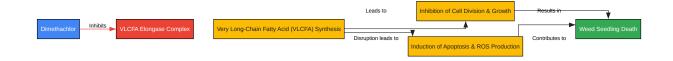
Table of Physicochemical Properties



Property	Value	Reference
Molecular Weight	255.74 g/mol	
Physical State	Colorless crystals	_
Melting Point	46.3 °C	_
Boiling Point	Decomposes before boiling	-
Water Solubility	2100 mg/L at 20 °C	_
Vapor Pressure	2.3 mPa at 20 °C	_
Log P (Octanol-Water Partition Coefficient)	2.17	<del>-</del>

## **Mechanism of Action**

**Dimethachlor**'s primary mode of action is the inhibition of very long-chain fatty acid (VLCFA) synthesis. VLCFAs are essential components of plant cell membranes and waxes. By disrupting their synthesis, **Dimethachlor** interferes with cell division and growth, ultimately leading to the death of susceptible weed seedlings. This process can also lead to secondary effects such as the induction of apoptosis (programmed cell death) and the production of reactive oxygen species (ROS).



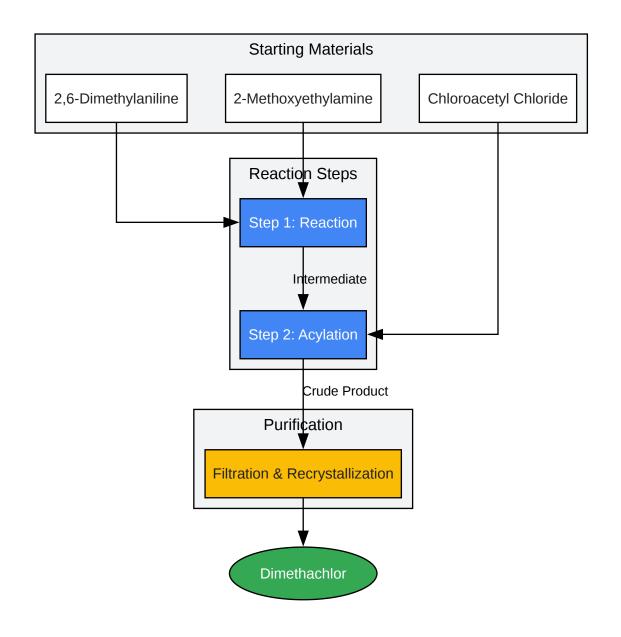
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Mechanism of action of **Dimethachlor**.

# **Synthesis of Dimethachlor**



The commercial production of **Dimethachlor** typically involves a two-step process. The first step is the reaction of 2,6-dimethylaniline with 2-methoxyethylamine. This is followed by an acylation step where the resulting intermediate is reacted with chloroacetyl chloride in an organic solvent under controlled temperature and pH to yield **Dimethachlor**.



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Logical workflow for the synthesis of **Dimethachlor**.

# **Analytical Methodologies**

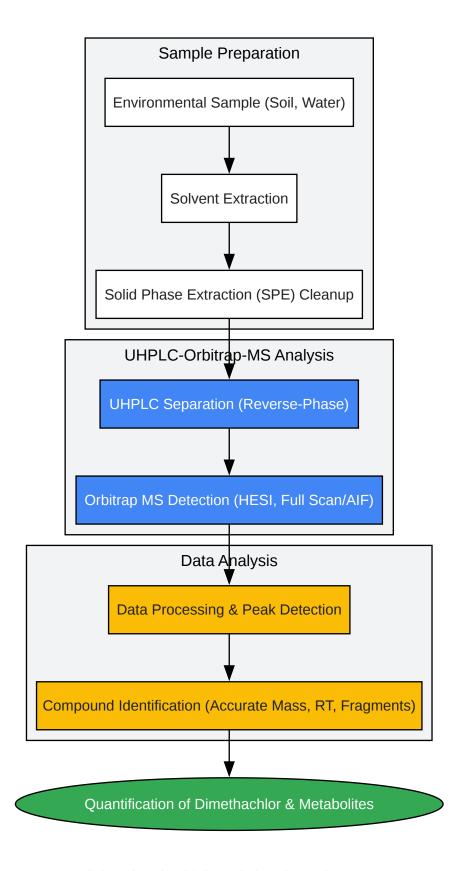


The detection and quantification of **Dimethachlor** and its metabolites in environmental samples are crucial for monitoring its environmental fate and ensuring food safety. A common and highly sensitive method for this is Ultra-High-Performance Liquid Chromatography coupled with Orbitrap Mass Spectrometry (UHPLC-Orbitrap-MS).

## **Experimental Protocol: UHPLC-Orbitrap-MS Analysis**

- Sample Preparation: Environmental samples (e.g., soil, water) are extracted using an appropriate solvent, followed by a cleanup step to remove interfering substances.
- Chromatographic Separation:
  - UHPLC System: A high-pressure binary pump system is used.
  - Column: A reverse-phase column, such as an Accucore aQ (2.1x150mm, 2.6μm), provides good separation.
  - Mobile Phase: A gradient elution is typically employed with a mobile phase consisting of water and methanol, both containing additives like formic acid and ammonium formate to improve ionization.
  - Flow Rate: A typical flow rate is around 0.3 mL/min.
  - Injection Volume: A small injection volume, such as 5 μL, is used.
- Mass Spectrometric Detection:
  - Mass Spectrometer: An Orbitrap mass spectrometer is used for high-resolution and accurate mass measurements.
  - Ionization: Heated electrospray ionization (HESI) in positive ion mode is commonly used.
  - Scan Mode: Data is acquired in full scan mode for detection and can be supplemented with All-Ion Fragmentation (AIF) for structural confirmation.
  - Data Analysis: The identification of **Dimethachlor** and its metabolites is based on their accurate mass, retention time, and fragmentation patterns.





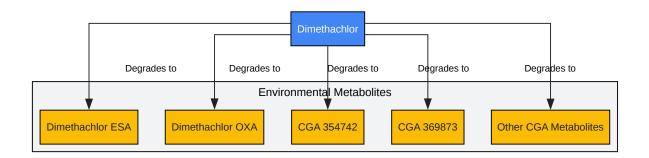
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Experimental workflow for UHPLC-Orbitrap-MS analysis.



## **Environmental Fate and Degradation**

Understanding the environmental fate of **Dimethachlor** is essential for assessing its potential ecological impact. **Dimethachlor** can undergo transformation in the environment, leading to the formation of various degradation products or metabolites. Some of the known environmental transformation products include **Dimethachlor** ESA (ethanesulfonic acid) and **Dimethachlor** OXA (oxanilic acid), as well as a series of metabolites designated with "CGA" numbers. The degradation of **Dimethachlor** in soil and water has been studied, with half-life (DT50) values reported to be in the range of 40 to 70 days.



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Environmental degradation pathway of **Dimethachlor**.

## **Conclusion**

**Dimethachlor** is an effective chloroacetamide herbicide with a well-defined mechanism of action involving the inhibition of very long-chain fatty acid synthesis. Its chemical structure and physicochemical properties govern its efficacy and environmental behavior. Advanced analytical techniques like UHPLC-Orbitrap-MS are essential for monitoring its presence and that of its degradation products in the environment. A thorough understanding of **Dimethachlor**'s chemical and structural properties is vital for its responsible use in agriculture and for ongoing research into its environmental and toxicological effects.

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